

SOLVENT YELLOW 83: A Technical Overview

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

Cat. No.: B1172513

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Yellow 83, identified by the CAS number 12239-75-7, is a solvent-soluble metal complex dye.[1] It belongs to the single azo class of dyes and is commercially known by trade names such as Savinyl Yellow RLSN.[1] This technical guide provides a summary of the publicly available information on **Solvent Yellow 83**, focusing on its chemical and physical properties, and its current applications. It is important to note that while this document aims to be a comprehensive resource, detailed experimental protocols for its synthesis, specific analytical characterization, and data on its biological activity or relevance in drug development are not readily available in the public domain.

Chemical and Physical Properties

The fundamental physicochemical properties of **Solvent Yellow 83** are summarized in the table below. This data has been aggregated from various chemical supplier technical data sheets.

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| CAS Number | 12239-75-7 | [1] |
| Chemical Class | Metal Complex, Single Azo Dye | [2] |
| Molecular Formula | C ₁₆ H ₂₃ N ₅ O ₂ | |
| Molecular Weight | 317.393 g/mol | |
| Appearance | Yellow Powder | [3] |
| Density | 1.40 g/cm ³ | [1] |
| Light Fastness | 7-8 | [1] |

Solubility Data

| Solvent | Solubility | Reference(s) |
|---------------------|------------|--------------|
| Acetone | 250 g/L | [3] |
| Methyl Ethyl Ketone | 450 g/L | [3] |
| Butyl Cellosolve | 350 g/L | [3] |
| Diacetone Alcohol | 500 g/L | [3] |

Applications

The primary industrial applications of **Solvent Yellow 83** are in the coloration of various materials, owing to its good solubility in organic solvents and notable light fastness.[1][4]

Key Application Areas:

- Inks: Used in the formulation of printing inks and special inks.[1]
- Coatings: Incorporated into industrial paints and leather finishes.[1]
- Stains: Utilized as a colorant in wood stains.[1][4]

- **Plastics:** While less common than pigments, it can be used in certain plastic applications.

Experimental Protocols

A comprehensive search of scientific literature and patent databases did not yield specific, detailed experimental protocols for the synthesis of C.I. **Solvent Yellow 83**. The available information often leads to the synthesis of Pigment Yellow 83, a chemically distinct substance with a different CAS number (5567-15-7).

Similarly, detailed analytical protocols for the qualitative and quantitative analysis of **Solvent Yellow 83**, including spectroscopic data (NMR, IR, UV-Vis), are not publicly available. General analytical methods for metal complex azo dyes, such as high-performance liquid chromatography (HPLC) and mass spectrometry, could potentially be adapted for its analysis.

Relevance to Drug Development and Biological Activity

There is no readily available information in scientific databases or literature to suggest that **Solvent Yellow 83** has been investigated for any applications in drug development. Furthermore, no studies on its biological activity, mechanism of action, or interaction with any signaling pathways have been found in the public domain. Therefore, its potential as a therapeutic agent or a biological tool remains unexplored.

Logical Relationships and Workflows

Due to the lack of information on its synthesis, biological activity, or specific analytical workflows, no diagrams can be generated at this time. A hypothetical workflow for its characterization would follow standard analytical chemistry principles.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. The absence of detailed experimental protocols and biological data highlights a significant gap in the scientific literature for this specific compound. Researchers interested in **Solvent Yellow 83** are encouraged to perform their own experimental validation and characterization.

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